

Deulorlatinib In Vitro Anti-Proliferation Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: *Deulorlatinib*
CAS No.: *2131126-33-3*
Cat. No.: *B15558398*

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Abstract

Deulorlatinib (TGRX-326) is a next-generation, highly potent and selective dual inhibitor of Anaplastic Lymphoma Kinase (ALK) and c-ros oncogene 1 (ROS1) tyrosine kinases.[1][2] As a deuterated analogue of lorlatinib, it exhibits improved pharmacokinetic properties.[1] This document provides a detailed protocol for assessing the in vitro anti-proliferative activity of **Deulorlatinib** against ALK-positive non-small cell lung cancer (NSCLC) cell lines using a 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay. Additionally, it outlines the mechanism of action of **Deulorlatinib** and provides relevant cell culture guidelines.

Introduction

ALK gene rearrangements are key oncogenic drivers in a subset of NSCLC.[3] **Deulorlatinib** is designed to target these aberrant ALK fusion proteins, as well as ROS1 rearrangements. The compound competitively binds to the ATP-binding pocket of the ALK and ROS1 kinases, which in turn blocks downstream signaling pathways crucial for cancer cell proliferation and survival, including the PI3K/AKT, MAPK, and JAK/STAT pathways. This inhibitory action leads to the

suppression of tumor cell growth.[2] The following protocols and notes offer a comprehensive guide for the in vitro evaluation of **Deulorlatinib**'s anti-proliferative effects.

Data Presentation

Deulorlatinib IC50 Values

The half-maximal inhibitory concentration (IC50) is a critical measure of a drug's potency. In cellular proliferation assays, **Deulorlatinib** has demonstrated potent anti-proliferative activity against various ALK-positive tumor cells, including those with resistance mutations.[4] For specific IC50 values of **Deulorlatinib** against a panel of ALK-positive cell lines, including those with and without resistance mutations, please refer to the supplementary data (Supp Table 1) in the publication by Yang et al., "Safety, efficacy and biomarker analysis of **deulorlatinib** (TGRX-326) in ALK-positive non-small-cell lung cancer: a multicentre, open-label, phase 1/1b trial".[4]

Cell Line	ALK Status	Reported IC50 (nM)[4]
H3122	EML4-ALK v1	Data available in cited source
H2228	EML4-ALK v3	Data available in cited source
Other ALK-positive lines	Various fusions/mutations	Data available in cited source

Experimental Protocols

Cell Line Selection and Culture

The NCI-H3122 and NCI-H2228 cell lines are well-characterized, commercially available ALK-positive human NSCLC cell lines suitable for assessing the anti-proliferative effects of **Deulorlatinib**.

Table 1: Cell Line Culture Conditions

Parameter	NCI-H3122	NCI-H2228
Growth Medium	RPMI-1640	RPMI-1640
Supplements	10% Fetal Bovine Serum (FBS), 2 mM L-glutamine	10% Fetal Bovine Serum (FBS)
Culture Conditions	37°C, 5% CO2	37°C, 5% CO2
Subculture	Rinse with PBS, detach with 0.25% Trypsin-EDTA. Split 1:2 to 1:3.	Rinse with PBS, detach with 0.25% Trypsin-EDTA. Split 1:2 to 1:3.
Medium Renewal	Every 2 to 3 days	Every 2 to 3 days

Deulorlatinib In Vitro Anti-Proliferation MTT Assay

The MTT assay is a colorimetric method for assessing cell metabolic activity, which serves as an indicator of cell viability and proliferation. Metabolically active cells reduce the yellow tetrazolium salt MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.

Materials:

- **Deulorlatinib** (TGRX-326)
- ALK-positive cancer cell lines (e.g., NCI-H3122, NCI-H2228)
- Complete cell culture medium (as specified above)
- Phosphate-Buffered Saline (PBS)
- MTT solution (5 mg/mL in PBS, sterile filtered)
- Solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl)
- 96-well flat-bottom plates
- Multichannel pipette

- Microplate reader

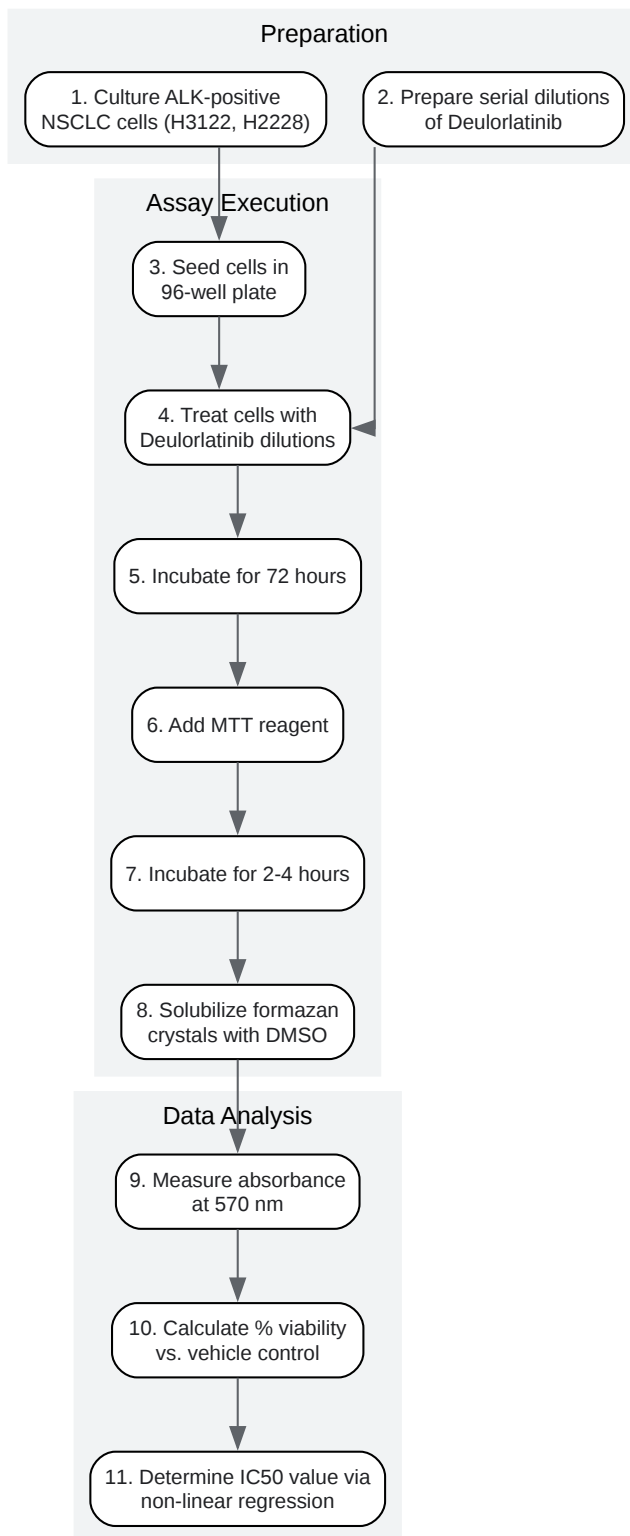
Protocol:

- Cell Seeding:
 - Harvest and count cells, ensuring viability is >95%.
 - Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete culture medium.
 - Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 24 hours to allow for cell attachment.
- Compound Preparation and Treatment:
 - Prepare a stock solution of **Deulorlatinib** in DMSO.
 - Perform serial dilutions of the **Deulorlatinib** stock solution in complete culture medium to achieve the desired final concentrations. It is advisable to test a wide range of concentrations (e.g., 0.1 nM to 10 μ M) to determine the IC₅₀.
 - Include a vehicle control (medium with the same final concentration of DMSO as the highest drug concentration) and a no-cell control (medium only).
 - After the 24-hour cell attachment period, carefully remove the medium from the wells and add 100 μ L of the prepared **Deulorlatinib** dilutions or control solutions.
- Incubation:
 - Incubate the plate for 72 hours at 37°C in a 5% CO₂ incubator. The incubation time can be optimized depending on the cell line's doubling time.
- MTT Addition and Incubation:
 - After the 72-hour incubation, add 10 μ L of 5 mg/mL MTT solution to each well.

- Incubate the plate for an additional 2-4 hours at 37°C, allowing for the formation of formazan crystals.
- Formazan Solubilization:
 - Carefully remove the medium containing MTT from each well.
 - Add 100 µL of solubilization solution (e.g., DMSO) to each well.
 - Gently agitate the plate on an orbital shaker for 15 minutes to ensure complete dissolution of the formazan crystals.
- Absorbance Measurement:
 - Measure the absorbance of each well at 570 nm using a microplate reader. A reference wavelength of 630 nm can be used to reduce background noise.
- Data Analysis:
 - Subtract the average absorbance of the no-cell control wells from all other wells.
 - Calculate the percentage of cell viability for each treatment group relative to the vehicle control (which represents 100% viability).
 - Plot the percentage of cell viability against the logarithm of the **Deulorlatinib** concentration.
 - Determine the IC₅₀ value using non-linear regression analysis (e.g., log(inhibitor) vs. response -- variable slope) with appropriate software such as GraphPad Prism.

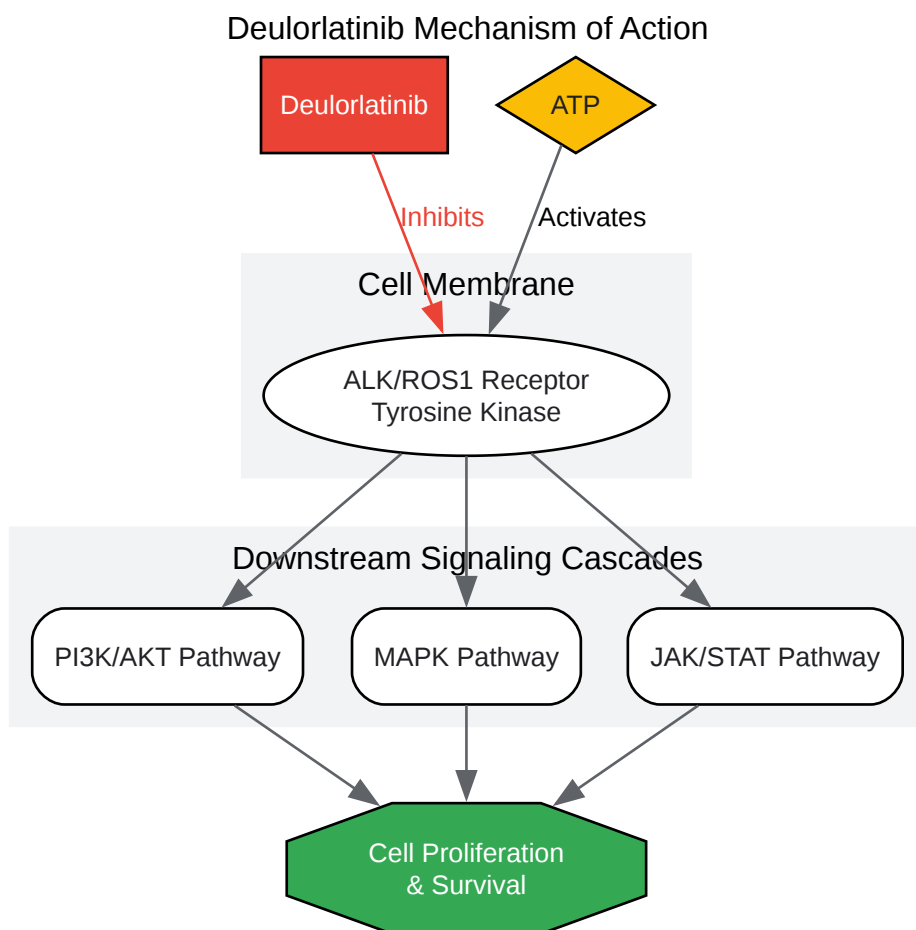
Mandatory Visualizations

Deulorlatinib Anti-Proliferation Assay Workflow



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Caption: Workflow for the **Deulorlatinib** in vitro anti-proliferation assay.



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Caption: **Deulorlatinib's** inhibition of the ALK/ROS1 signaling pathway.

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